

Ultrasound-assisted one-pot synthesis of isoxazolo[5,4-b]pyridines

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Compound of Interest

Compound Name: *Isoxazolo[5,4-b]pyridin-3-amine*

Cat. No.: *B1303197*

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Application Notes and Protocols for Isoxazolo[5,4-b]pyridines

Topic: Ultrasound-assisted one-pot synthesis of isoxazolo[5,4-b]pyridines

Audience: Researchers, scientists, and drug development professionals.

Introduction

Isoxazolo[5,4-b]pyridines are a class of heterocyclic compounds that have garnered significant interest in medicinal chemistry due to their diverse biological activities. These activities include potential as antibacterial, anti-inflammatory, analgesic, anticonvulsant, and psychotropic agents.^[1] The synthesis of these molecules is a key area of research, with a focus on developing efficient, environmentally friendly, and high-yield methodologies. One such promising approach is the ultrasound-assisted one-pot synthesis, which aligns with the principles of green chemistry by often reducing reaction times, increasing yields, and simplifying purification processes.

This document aims to provide an overview of the synthesis and biological activity of isoxazolo[5,4-b]pyridines, with a focus on the ultrasound-assisted methodology. While a detailed, step-by-step protocol with specific quantitative data for the ultrasound-assisted one-pot synthesis from aryl glyoxal, 5-aminoisoxazoles, and malononitrile could not be fully

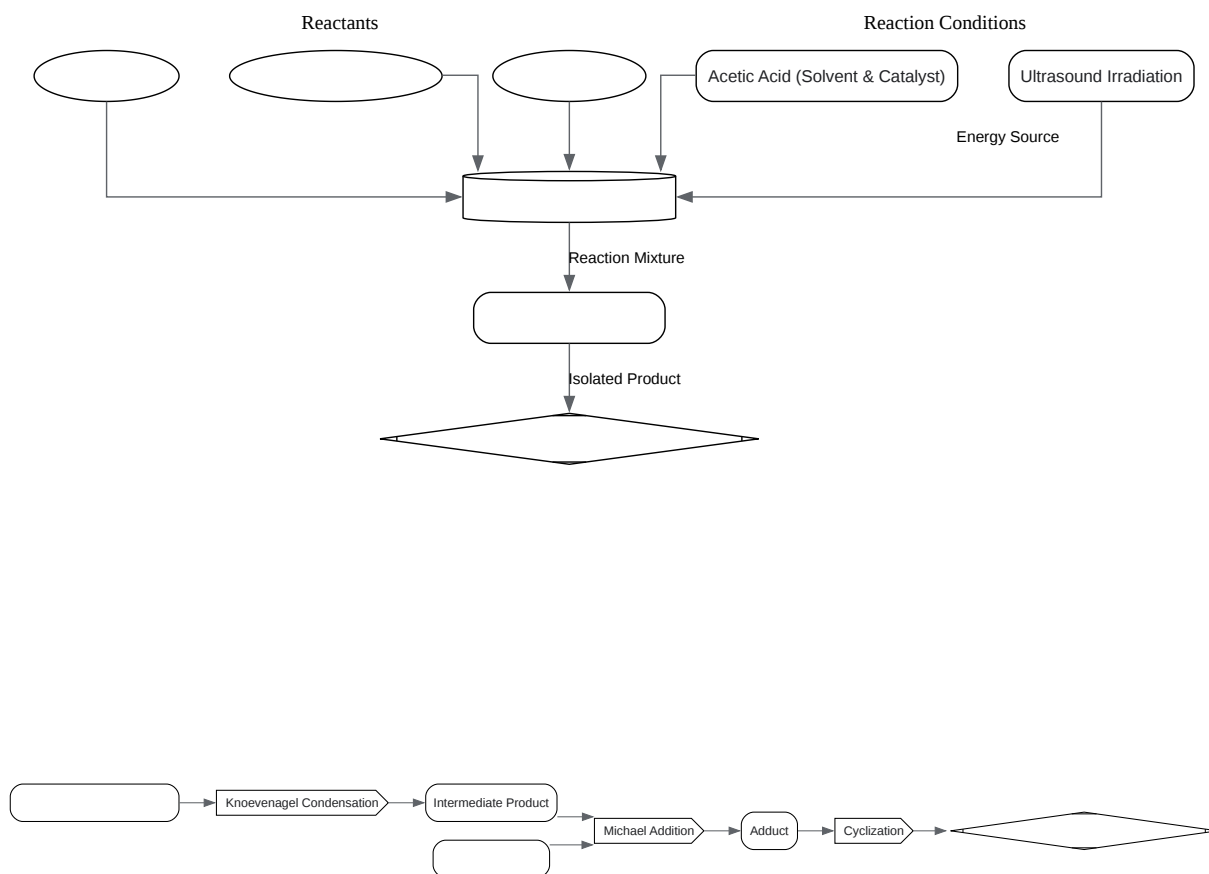
compiled from the available literature, this document presents a general workflow and highlights the known biological activities of this compound class, supported by available data.

Synthetic Approach: Ultrasound-Assisted One-Pot Synthesis

A novel and efficient strategy for the synthesis of isoxazolo[5,4-b]pyridines involves a one-pot reaction of aryl glyoxal, 5-aminoisoxazoles, and malononitrile under ultrasound irradiation. In this reaction, acetic acid serves a dual role as both a solvent and a catalyst. This method is highlighted for its high efficiency, short reaction times, ease of product purification, and the use of readily accessible starting materials, positioning it as a green synthetic route. The proposed mechanism for this transformation involves a sequence of Knoevenagel condensation, Michael addition, and subsequent cyclization reactions.

General Experimental Workflow

The following diagram illustrates the general workflow for the ultrasound-assisted one-pot synthesis of isoxazolo[5,4-b]pyridines.



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References

- 1. ptfarm.pl [ptfarm.pl]

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